

physical and chemical characteristics of 5-O-Methylembelin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-O-Methylembelin

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5-O-Methylembelin: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-O-Methylembelin, a derivative of the naturally occurring benzoquinone embelin, has garnered significant interest in the scientific community for its diverse pharmacological activities. This technical guide provides an in-depth overview of the physical and chemical characteristics of **5-O-Methylembelin**, detailed experimental protocols for its synthesis and characterization, and an exploration of its known biological signaling pathways. All quantitative data is presented in structured tables for clarity and comparative analysis, and key experimental workflows and signaling pathways are visualized using diagrams to facilitate understanding.

Physicochemical Characteristics

5-O-Methylembelin, also known as 2-hydroxy-5-methoxy-3-undecyl-1,4-benzoquinone, is a solid compound with the molecular formula $C_{18}H_{28}O_4$.^[1] It is structurally related to embelin, with the hydroxyl group at the 5-position replaced by a methoxy group.^[1] This modification influences its physicochemical properties and biological activity.

Table 1: Physical and Chemical Properties of **5-O-Methylembelin**

Property	Value	Reference
Molecular Formula	C ₁₈ H ₂₈ O ₄	[1]
Molecular Weight	308.4 g/mol	[1]
IUPAC Name	2-hydroxy-5-methoxy-3-undecylcyclohexa-2,5-diene-1,4-dione	[1]
Physical Description	Solid	[1]
Melting Point	95 - 96 °C	[1]
Solubility	Soluble in DMSO, PEG300, Tween-80, and Corn Oil.	

Spectroscopic Data

The structural elucidation of **5-O-Methylembelin** is confirmed through various spectroscopic techniques. The following table summarizes the key spectral data.

Table 2: Spectroscopic Data for **5-O-Methylembelin**

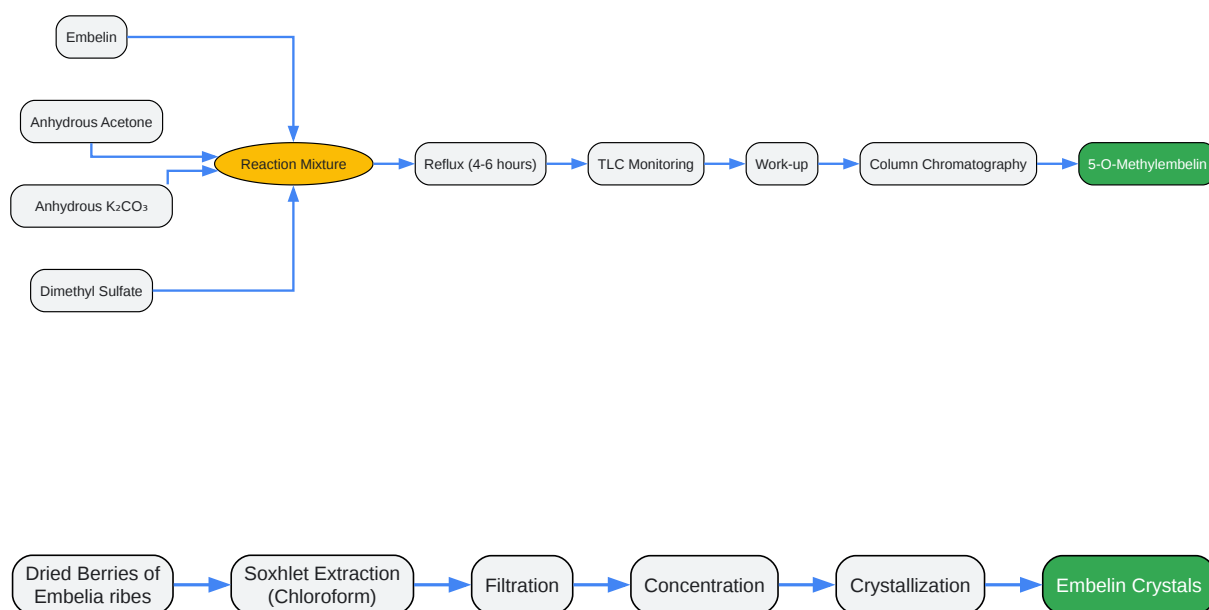
Technique	Data	Reference
¹ H NMR	Data not fully available in search results.	
¹³ C NMR	Data not fully available in search results.	
Infrared (IR)	Characteristic peaks for hydroxyl, carbonyl, and C-O stretching are expected.	
Mass Spectrometry (MS)	GC-MS data available on PubChem.	[1]

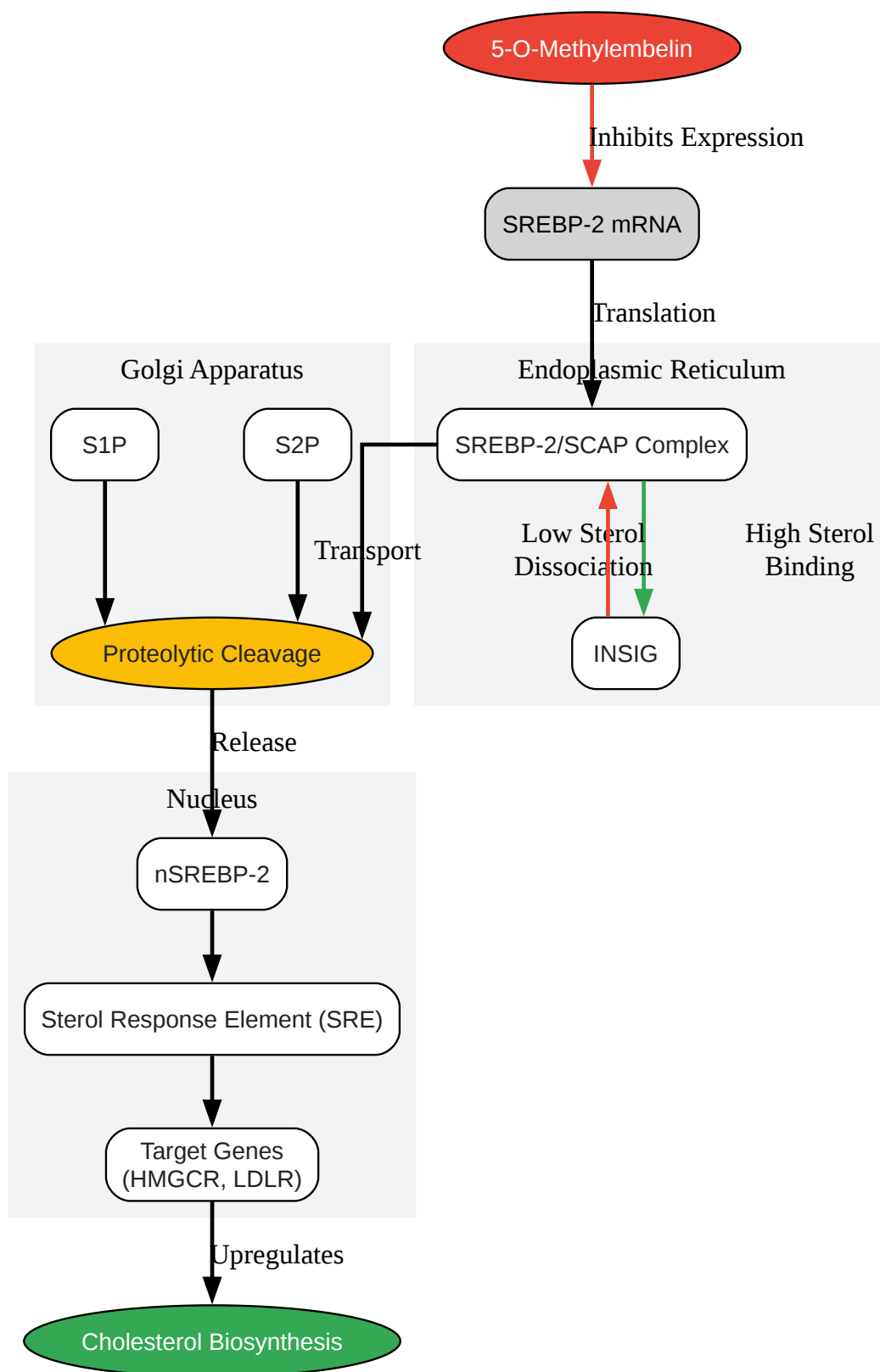
Experimental Protocols

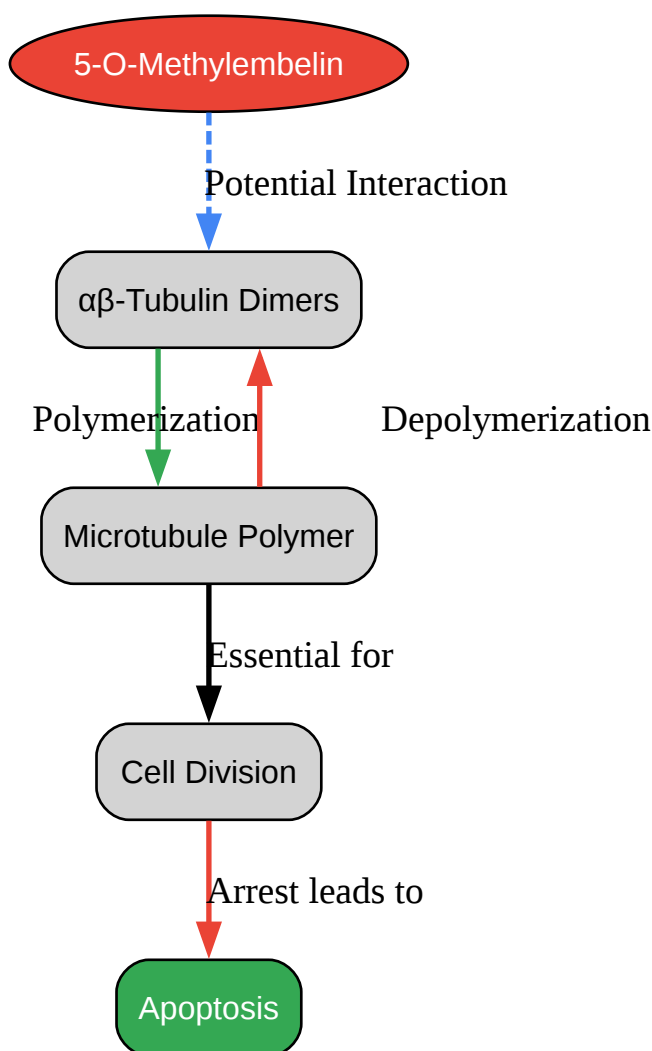
Synthesis of 5-O-Methylembelin from Embelin

A common method for the synthesis of **5-O-Methylembelin** involves the selective methylation of embelin. A general protocol is outlined below.

Experimental Workflow: Synthesis of 5-O-Methylembelin







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References

- 1. 5-O-Methylembelin | C₁₈H₂₈O₄ | CID 171489 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical and chemical characteristics of 5-O-Methylembelin]. BenchChem, [2025]. [Online PDF]. Available at:

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